

Application Notes and Protocols for PSI-7409 in HCV Replicon Assays

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Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B10828463*

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These application notes provide a comprehensive overview of the use of PSI-7409, the active triphosphate metabolite of the hepatitis C virus (HCV) inhibitor sofosbuvir, in HCV replicon assays. Given that PSI-7409 is the intracellular active moiety, these notes focus on the practical application of its prodrugs, such as sofosbuvir (PSI-7977) and PSI-7851, which are used in cell-based assays to assess antiviral potency.

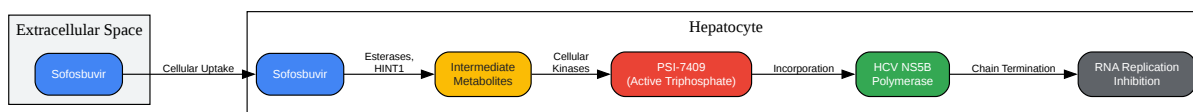
Introduction

PSI-7409 (β -D-2'-deoxy-2'-fluoro-2'-C-methyluridine-5'-triphosphate) is a potent and selective inhibitor of the HCV NS5B RNA-dependent RNA polymerase.^{[1][2]} As the active triphosphate form, it acts as a chain terminator, halting viral RNA replication.^[3] In standard cell-based HCV replicon assays, PSI-7409 is not directly applied to the cells due to its charge and inability to efficiently cross cell membranes. Instead, its membrane-permeable prodrugs are used. These prodrugs are metabolized intracellularly to yield PSI-7409.^[2] This document provides detailed protocols and quantitative data for utilizing these prodrugs in HCV replicon systems.

Mechanism of Action and Metabolic Activation

Sofosbuvir (PSI-7977), a phosphoramidate prodrug, efficiently enters hepatocytes where it undergoes a series of enzymatic reactions. The carboxyl ester is first hydrolyzed, followed by the cleavage of the phosphoramidate bond. Subsequent phosphorylation events by cellular kinases convert the nucleoside monophosphate into the active triphosphate, PSI-7409.^[2] This

active metabolite is then incorporated into the nascent HCV RNA strand by the NS5B polymerase, leading to chain termination and inhibition of viral replication.[3]



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Metabolic activation pathway of Sofosbuvir.

Quantitative Data: Potency and Cytotoxicity

The following tables summarize the in vitro efficacy and cytotoxicity of PSI-7409's parent compounds in various HCV replicon cell lines.

Table 1: In Vitro Activity of PSI-7409 Against HCV NS5B Polymerase

Genotype	IC50 (μM)
GT 1b_Con1	1.6[1][4]
GT 2a_JFH1	2.8[1][4]
GT 3a	0.7[1][4]
GT 4a	2.6[1][4]

Table 2: Antiviral Activity of PSI-7851 in HCV Replicon Cells

Cell Line	Replicon Genotype	EC50 (μM)	EC90 (μM)
ET-lunet	1b (Con1)	0.075 ± 0.050	0.52 ± 0.25
Clone A	1b (Con1)	Not Reported	0.45 ± 0.19

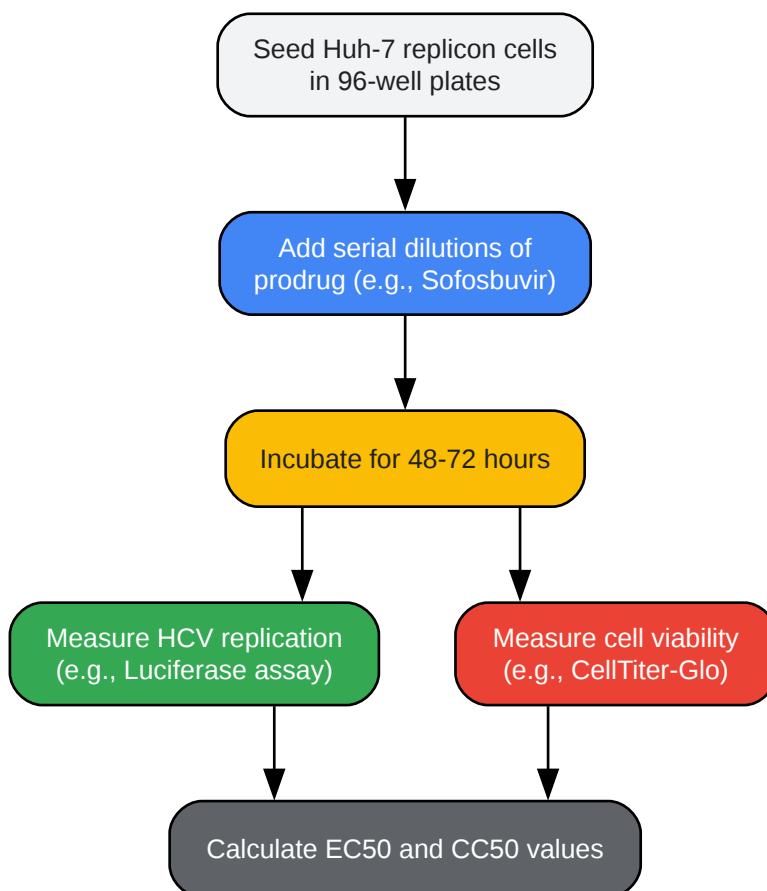
Data for PSI-7851, a pronucleotide of the monophosphate of the parent nucleoside of PSI-7409.[5]

Table 3: Cytotoxicity Data

Compound	Cell Line	CC50 (μM)
PSI-7851	Huh7, HepG2, BxPC3, CEM	>100[5]

Experimental Protocols

HCV Replicon Assay Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biorxiv.org [biorxiv.org]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PSI-7851, a Pronucleotide of β -d-2'-Deoxy-2'-Fluoro-2'-C-Methyluridine Monophosphate, Is a Potent and Pan-Genotype Inhibitor of Hepatitis C Virus Replication - PMC [pmc.ncbi.nlm.nih.gov]
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